

Application Notes and Protocols for ONC212

Stock Solution Preparation

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Compound of Interest

Compound Name: ONC212

Cat. No.: B609752

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Audience: Researchers, scientists, and drug development professionals.

Introduction

ONC212 is a fluorinated analogue of the imipridone ONC201, demonstrating potent anti-cancer activity in a variety of preclinical models.[1][2][3] It functions as a dual agonist of the mitochondrial protease ClpP and the G protein-coupled receptor GPR132.[4] This dual engagement triggers a cascade of downstream effects, including the activation of the integrated stress response (ISR), modification of mitochondrial bioenergetics, and suppression of pro-survival Ras signaling, which collectively lead to apoptotic cell death.[4] Given its therapeutic potential, accurate and consistent preparation of **ONC212** for in vitro and in vivo studies is critical. This document provides detailed protocols for the preparation of **ONC212** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Quantitative Data Summary

For ease of reference and calculation, the key quantitative data for **ONC212** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₂₄ H ₂₃ F ₃ N ₄ O	
Molecular Weight	440.46 g/mol	
Solubility in DMSO	≥ 50 mg/mL (113.52 mM)	
Appearance	Solid	
Storage (Powder)	-20°C (3 years), 4°C (2 years)	
Storage (in Solvent)	-80°C (2 years), -20°C (1 year)	

Experimental Protocols

Materials

- **ONC212** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (recommended)
- Sterile pipette tips

Protocol for Preparing a 10 mM **ONC212** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ONC212** in DMSO. This concentration is a common starting point for serial dilutions for in vitro experiments.

- **Pre-weighing Preparation:** Before handling **ONC212**, ensure all necessary personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, are worn. It is recommended to work in a chemical fume hood.

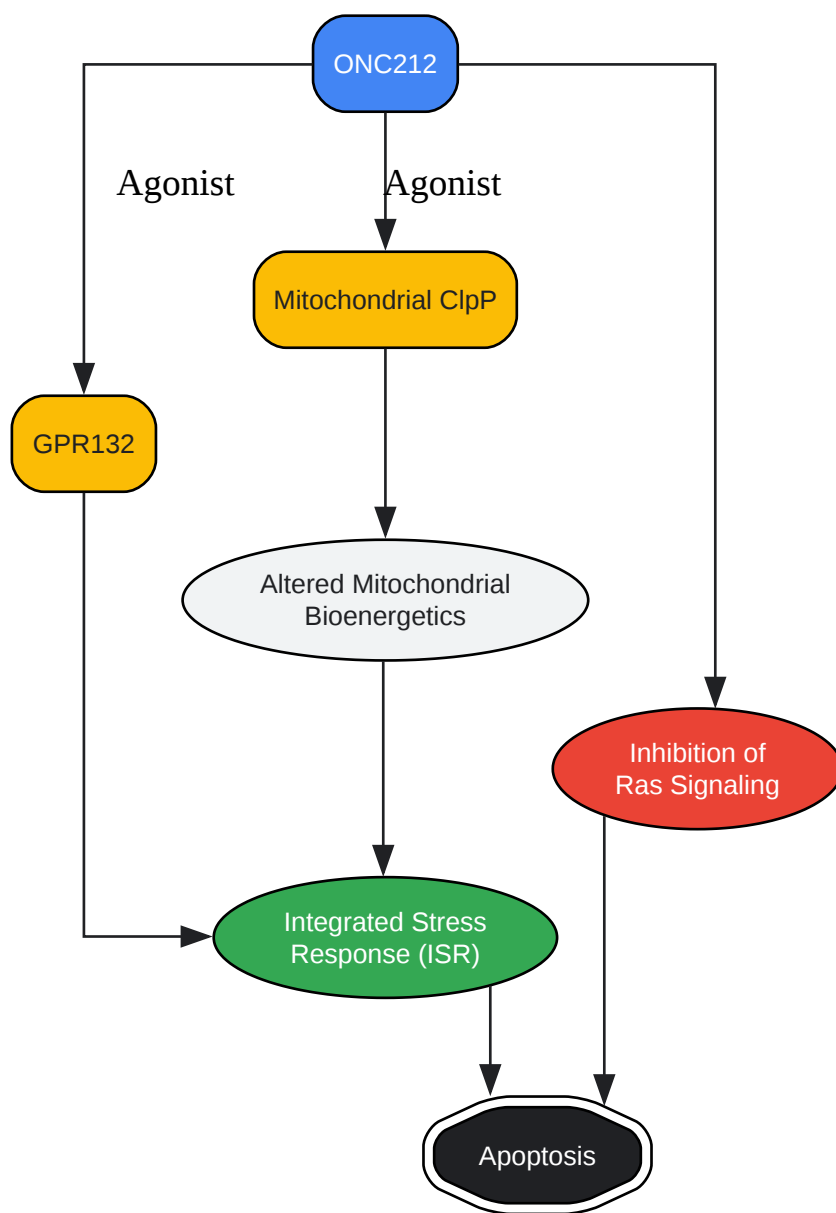
- Weighing **ONC212**: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out 1 mg of **ONC212** powder into the tube.
- Calculating DMSO Volume: To prepare a 10 mM stock solution from 1 mg of **ONC212**, the required volume of DMSO is calculated as follows:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Concentration (mol/L)})$
 - $\text{Volume (L)} = 0.001 \text{ g} / (440.46 \text{ g/mol} * 0.010 \text{ mol/L})$
 - $\text{Volume (L)} = 0.0002270 \text{ L}$
 - $\text{Volume (}\mu\text{L)} = 227.0 \mu\text{L}$
- Dissolving **ONC212**: Add 227.0 μL of high-purity DMSO to the microcentrifuge tube containing the 1 mg of **ONC212**.
- Ensuring Complete Dissolution: Tightly cap the tube and vortex thoroughly for at least one minute. If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 5-10 minutes, or until the solution is clear.
- Storage: Aliquot the 10 mM **ONC212** stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one year or at -80°C for up to two years.

Note on DMSO: DMSO is hygroscopic and can absorb moisture from the air, which may reduce the solubility of the compound. It is recommended to use fresh, anhydrous DMSO and to keep the stock bottle tightly sealed.

Visualizations

ONC212 Signaling Pathway

The following diagram illustrates the proposed mechanism of action for **ONC212**, highlighting its dual agonistic activity and the subsequent downstream signaling pathways that lead to apoptosis in cancer cells.

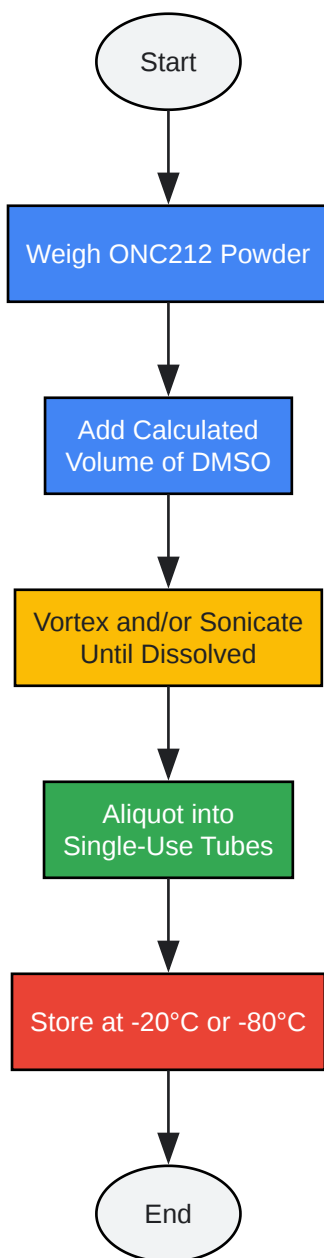


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Caption: **ONC212** dual agonism and downstream effects.

Experimental Workflow for Stock Solution Preparation

This diagram outlines the sequential steps for preparing the **ONC212** stock solution as described in the protocol.



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Caption: Workflow for **ONC212** stock solution preparation.

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